

Application Note: Quantification of Qianhu coumarin C using HPLC-DAD

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Compound of Interest

Compound Name: Qianhu coumarin C

Cat. No.: B037865

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Introduction

Qianhu coumarin C is a pyranocoumarin found in the roots of *Peucedanum praeruptorum* Dunn, a plant used in traditional Chinese medicine.[1] As with many natural products, accurate and precise quantification of **Qianhu coumarin C** is essential for quality control, pharmacokinetic studies, and formulation development. This application note provides a detailed High-Performance Liquid Chromatography with Diode Array Detection (HPLC-DAD) method for the quantification of **Qianhu coumarin C**. The method is based on established analytical principles for the analysis of coumarins from *Peucedanum* species and is intended to serve as a robust starting point for researchers.[2][3]

Chemical Information

Compound	Molecular Formula	Molecular Weight
Qianhu coumarin C	C ₁₆ H ₁₆ O ₆	304.29 g/mol

Experimental Protocol

Sample Preparation

This protocol is designed for the extraction of **Qianhu coumarin C** from the dried roots of *Peucedanum praeruptorum*.

Materials:

- Dried and powdered root of *Peucedanum praeruptorum*
- Methanol (HPLC grade)
- Water (HPLC grade)
- 0.45 µm syringe filters

Procedure:

- Accurately weigh 1.0 g of the powdered plant material into a conical flask.
- Add 50 mL of 70% methanol in water.
- Sonicate the mixture for 30 minutes at room temperature.
- Allow the mixture to stand for 24 hours at room temperature.
- Filter the extract through Whatman No. 1 filter paper.
- Take an aliquot of the filtrate and pass it through a 0.45 µm syringe filter prior to HPLC injection.

HPLC-DAD Instrumentation and Conditions

Instrumentation:

- A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and diode array detector.

Chromatographic Conditions:

Parameter	Condition
Column	C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	A: AcetonitrileB: Water with 0.1% Formic Acid
Gradient Elution	0-10 min: 20-40% A10-12 min: 40-45% A12-17 min: 45-80% A17-30 min: 80% A (isocratic)30-32 min: 80-20% A32-35 min: 20% A (isocratic)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detection Wavelength	UV absorbance maxima for pyranocoumarins are typically in the range of 280-335 nm.[4] It is recommended to monitor at a wavelength around 320 nm for Qianhucoumarin C, and to use the DAD to identify the optimal wavelength from the peak's UV spectrum.

Method Validation

The following parameters should be assessed to validate the analytical method according to ICH guidelines. The table below provides target acceptance criteria.

Validation Parameter	Acceptance Criteria
Linearity (r^2)	≥ 0.999
Limit of Detection (LOD)	Signal-to-Noise ratio of 3:1
Limit of Quantification (LOQ)	Signal-to-Noise ratio of 10:1
Precision (%RSD)	Intra-day and Inter-day RSD $\leq 2\%$
Accuracy (% Recovery)	80-120%
Specificity	The peak for Qianhu coumarin C should be pure and free from co-eluting peaks, confirmed by DAD peak purity analysis.

Quantitative Data Summary

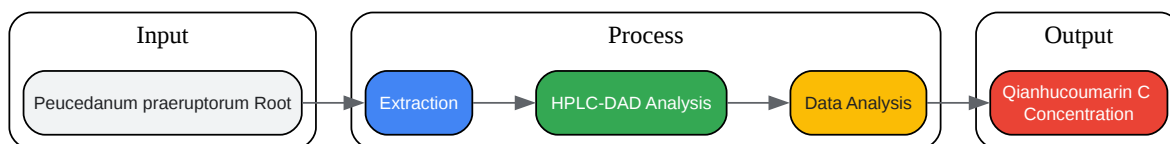
The following table presents representative quantitative data for a validated HPLC-DAD method for coumarin analysis. Researchers should generate their own data for **Qianhu coumarin C** using the protocol described above.

Analyte	Linearity Range ($\mu\text{g/mL}$)	r^2	LOD ($\mu\text{g/mL}$)	LOQ ($\mu\text{g/mL}$)
Qianhu coumarin C	To be determined	≥ 0.999	To be determined	To be determined

Experimental Workflow

Caption: Experimental workflow for the quantification of **Qianhu coumarin C**.

Signaling Pathway Diagram (Logical Relationship)



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Caption: Logical relationship from raw material to quantitative result.

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References

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